

# 4-(Chloromethyl)-2-fluoropyridine safety and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(Chloromethyl)-2-fluoropyridine

Cat. No.: B133889

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An In-depth Technical Guide to the Safe Handling of **4-(Chloromethyl)-2-fluoropyridine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-(Chloromethyl)-2-fluoropyridine** (CAS No. 155705-46-7) to ensure its safe use in a laboratory setting. The following sections detail the known hazards, personal protective equipment, handling and storage procedures, emergency protocols, and waste disposal of this compound.

## Hazard Identification and Classification

**4-(Chloromethyl)-2-fluoropyridine** is a halogenated pyridine derivative that requires careful handling due to its potential health hazards. While comprehensive toxicological data is not available, the compound is classified with the following hazards:

Hazard Class	GHS Code	Description
Skin Irritation	H315	Causes skin irritation[1]
Eye Irritation	H319	Causes serious eye irritation[1]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335	May cause respiratory irritation[1]

Signal Word: Warning[1]

## First-Aid Measures

Immediate medical attention is crucial in case of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If the victim is not breathing, give artificial respiration. Seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the victim has ingested or inhaled the substance[2].
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists[2].
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention[2].
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately[2].

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **4-(Chloromethyl)-2-fluoropyridine** to minimize exposure.

PPE Category	Specifications
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards[3]. A face shield may be necessary for splash-prone operations.
Skin Protection	Wear chemical-resistant, impervious gloves (e.g., nitrile, neoprene). Gloves must be inspected before use. Wear a flame-retardant lab coat and other protective clothing to prevent skin contact[3].
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A full-face respirator may be required in certain situations[2][4].

## Handling and Storage

### Safe Handling Protocol

- Work Area: Always handle **4-(Chloromethyl)-2-fluoropyridine** in a well-ventilated area, preferably within a chemical fume hood[5].
- Personal Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area[2].
- Avoidance of Contact: Avoid contact with skin, eyes, and clothing. Avoid breathing dust, fumes, gas, mist, vapors, or spray[3].
- Ignition Sources: Keep away from heat, sparks, and open flames. Use non-sparking tools and take precautionary measures against static discharge[6].

### Storage Conditions

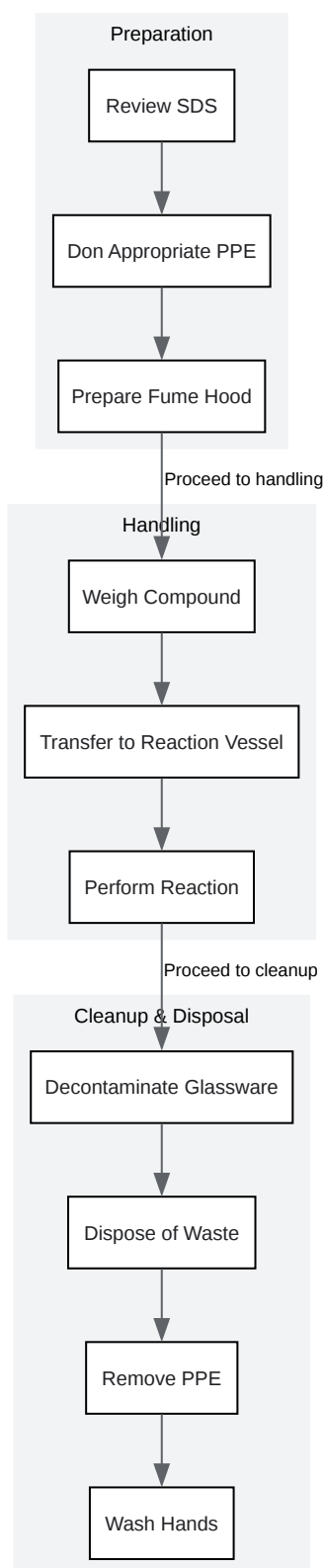
- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place[2].

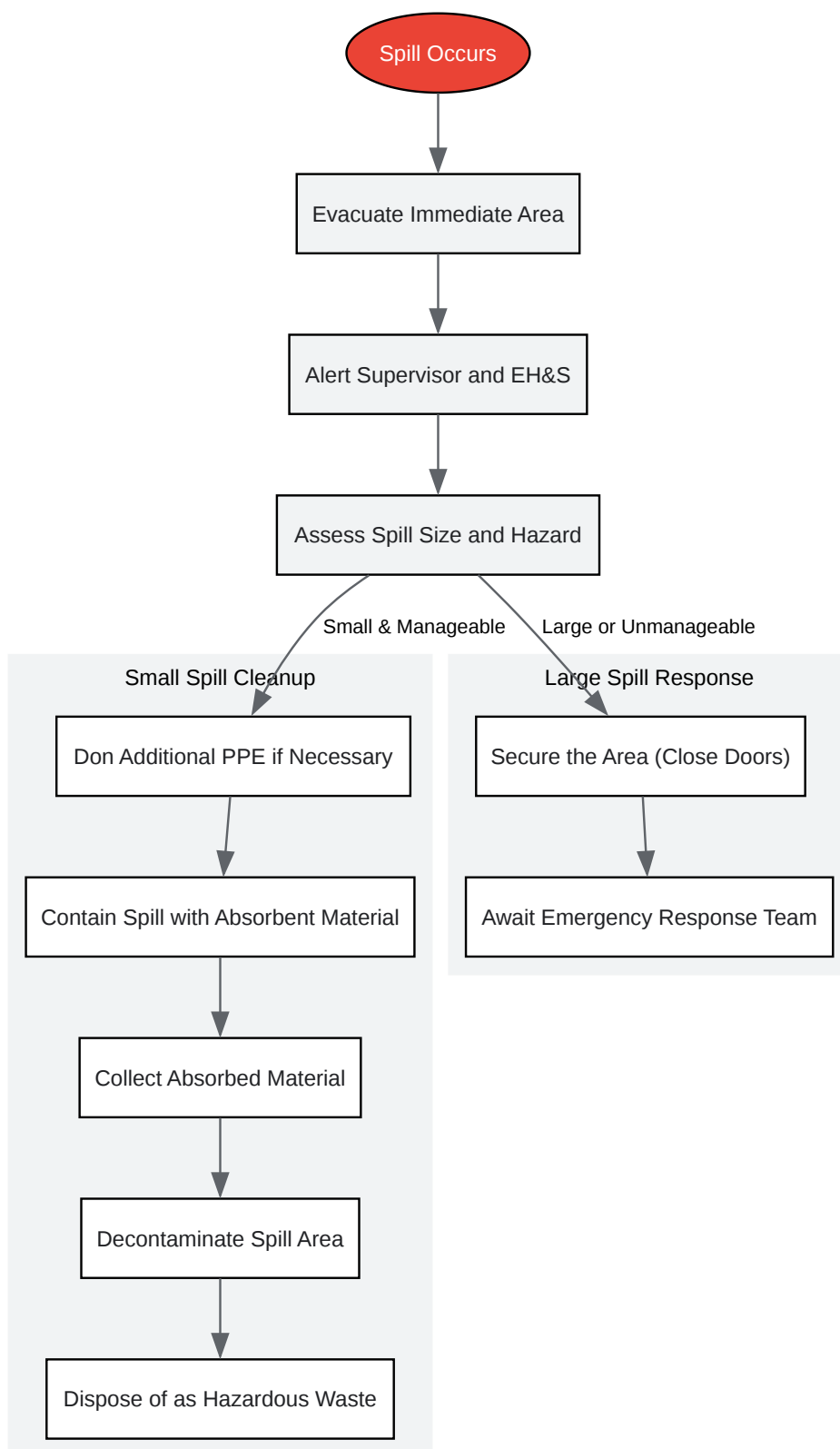
- Incompatible Materials: Store away from strong oxidizing agents[7].
- Storage Temperature: Store at room temperature[1].

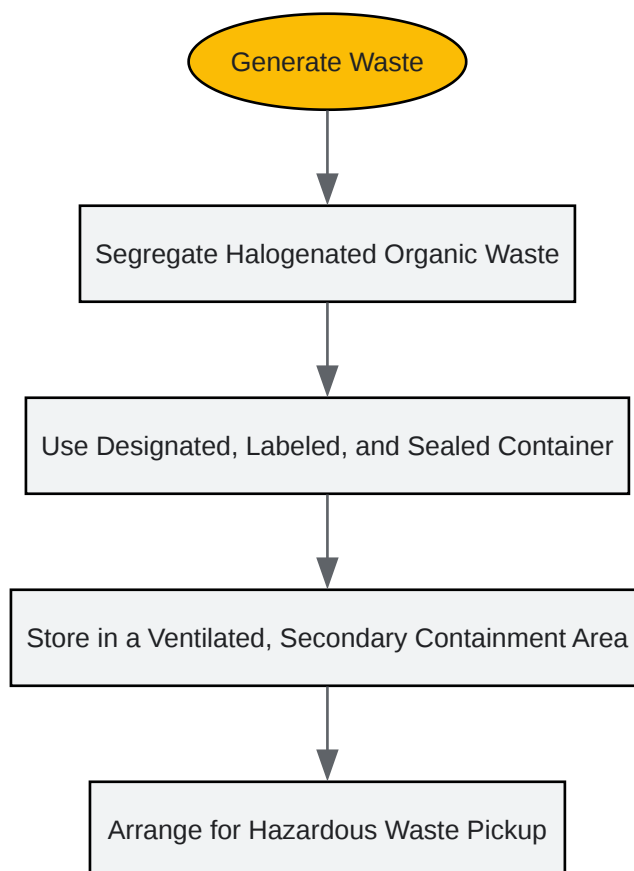
## Experimental Protocols

### General Workflow for Handling 4-(Chloromethyl)-2-fluoropyridine

The following diagram outlines the standard workflow for safely handling this compound in a laboratory setting.







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